# Allyl Methanesulfonate: A Technical Guide for Researchers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Allyl methanesulfonate* |
| *CAS No.:* | *6728-21-8* |
| *Cat. No.:* | *B1198069* |

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CAS Number: 6728-21-8

Synonyms: Allyl methanesulphonate, 3-(Mesyloxy)-1-propene, Methanesulfonic acid allyl ester, 2-Propen-1-yl methanesulfonate.[1][2]

This technical guide provides an in-depth overview of **allyl methanesulfonate**, a reactive chemical compound with significant applications in chemical synthesis and genetic research. The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical and Physical Properties

**Allyl methanesulfonate** is a colorless liquid with a pungent odor.[2] It is an ester of methanesulfonic acid and allyl alcohol, characterized by the presence of both a reactive allyl group and a good leaving group (methanesulfonate). This dual functionality makes it a versatile reagent in organic synthesis but also contributes to its biological reactivity. It exhibits good solubility in common organic solvents like alcohols and ethers, with limited solubility in water.[1]

Table 1: Physical and Chemical Properties of **Allyl Methanesulfonate**

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| Property | Value | Reference |
|---|---|---|
| Molecular Formula | $C_4H_8O_3S$ | [1][2] |
| Molecular Weight | 136.17 g/mol | [1] |
| Appearance | Colorless liquid | [2] |
| Boiling Point | 220.45 °C (estimate) | [2] |
| Flash Point | 93.6 °C (estimate) | [2] |
| Density | 1.283 g/cm³ (estimate) | [2] |
| Vapor Pressure | 0.0962 mmHg at 25 °C | [2] |
| Refractive Index | 1.4640 (estimate) | [2] |

# Synthesis

The primary method for synthesizing **allyl methanesulfonate** is the reaction of allyl alcohol with methanesulfonyl chloride.[1] This reaction is typically carried out in the presence of a tertiary amine base, such as triethylamine, in an aromatic organic solvent. The tertiary amine acts as a scavenger for the hydrochloric acid byproduct. The crude product is then typically washed with an aqueous solution of a weak base, like an alkali metal carbonate, to remove impurities and excess reagents, yielding a product with high thermal stability.

General Synthesis Workflow for **Allyl Methanesulfonate**.

# Experimental Protocol: General Synthesis of Alkyl Methanesulfonates

While a specific, detailed protocol for **allyl methanesulfonate** is not readily available in the cited literature, a general procedure for the synthesis of alkyl methanesulfonates can be adapted.

- Reaction Setup: Under a nitrogen atmosphere, a mixture of the alkyl alcohol (in this case, allyl alcohol) and methanesulfonyl chloride is prepared in an aromatic organic solvent. The mixture is typically cooled to a temperature between 10-15 °C.

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- Addition of Base: A tertiary amine is added dropwise to the cooled mixture while maintaining the temperature.
- Reaction: The reaction mixture is stirred at a controlled temperature for a set period to ensure the completion of the reaction.
- Workup: The resulting solution containing the crude alkyl methanesulfonate is washed with an aqueous solution of an alkali metal carbonate. This step is crucial for removing acidic byproducts and excess reagents, which contributes to the thermal stability of the final product.
- Isolation: The organic layer is separated, dried, and the solvent is removed under reduced pressure to yield the purified alkyl methanesulfonate.

## Spectroscopic Data

Detailed, publicly available spectra for **allyl methanesulfonate** are scarce. However, based on its structure, the expected spectroscopic features can be predicted.

Table 2: Predicted Spectroscopic Data for **Allyl Methanesulfonate**

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| Spectroscopy | Feature | Expected Chemical Shift / Wavenumber / m/z |
|---|---|---|
| $^1$H NMR | -CH$_3$ (methanesulfonyl) | ~3.0 ppm (singlet) |
| -CH$_2$- (allylic) | ~4.6 ppm (doublet) | |
| =CH$_2$ (vinylic) | ~5.3-5.4 ppm (multiplet) | |
| =CH- (vinylic) | ~5.9 ppm (multiplet) | |
| $^{13}$C NMR | -CH$_3$ (methanesulfonyl) | ~38 ppm |
| -CH$_2$- (allylic) | ~70 ppm | |
| =CH$_2$ (vinylic) | ~120 ppm | |
| =CH- (vinylic) | ~132 ppm | |
| IR Spectroscopy | C=C stretch (alkene) | ~1645 cm$^{-1}$ |
| S=O stretch (sulfonate) | ~1350 cm$^{-1}$ and ~1175 cm$^{-1}$ | |
| C-O stretch (ester) | ~1000 cm$^{-1}$ | |
| Mass Spectrometry | Molecular Ion [M]$^+$ | m/z 136 |

# Biological Activity and Mechanism of Action

**Allyl methanesulfonate** is a known alkylating agent, a class of compounds that are genotoxic and often carcinogenic. Its biological activity stems from its ability to covalently modify nucleophilic sites in cellular macromolecules, most importantly DNA.

The methanesulfonate group is an excellent leaving group, facilitating the alkylation of DNA bases by the allyl group. Studies have shown that **allyl methanesulfonate** binds directly to DNA, forming various DNA adducts.[3] The primary targets for alkylation on the DNA bases are the nitrogen and oxygen atoms. Identified adducts include 3-allyladenine, N$^6$-allyladenine, N$^2$-allylguanine, 7-allylguanine, and O$^6$-allylguanine.[3]

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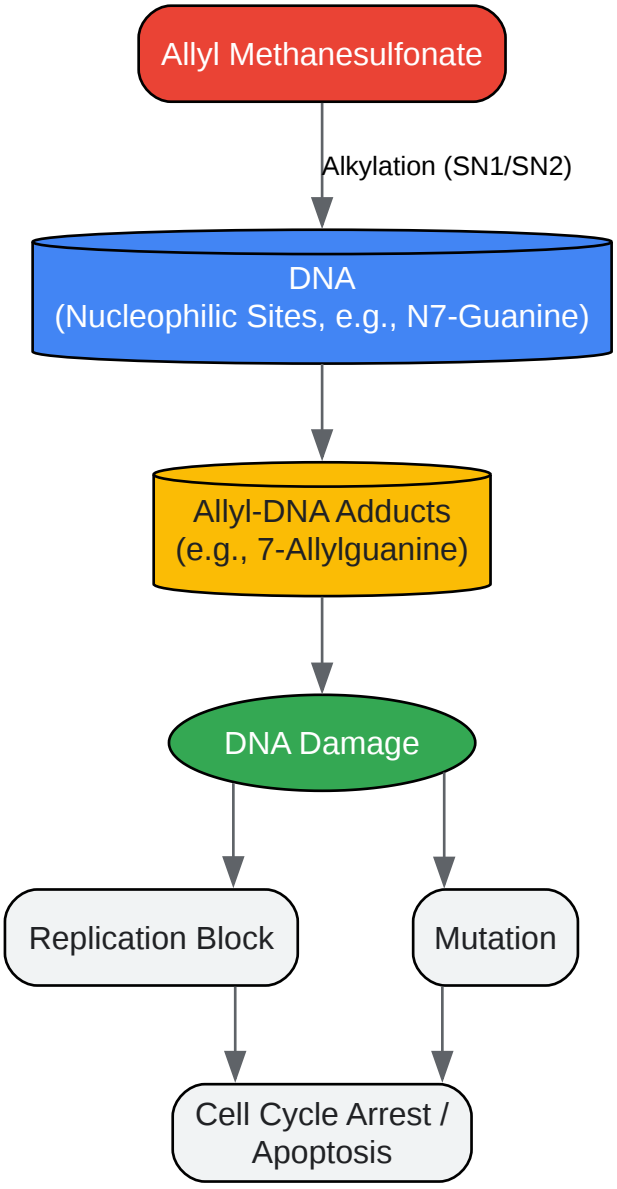


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Mechanism of **Allyl Methanesulfonate**-Induced DNA Damage.

The formation of these adducts can disrupt DNA replication and transcription, leading to mutations if not repaired. This mutagenic potential is the basis for its use in genetic research. If the DNA damage is extensive, it can trigger cellular senescence or programmed cell death (apoptosis).

## Signaling Pathways

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The cellular response to DNA damage induced by alkylating agents like **allyl methanesulfonate** is complex and involves multiple signaling pathways. While specific studies on **allyl methanesulfonate** are limited, the general pathways activated by DNA alkylating agents are well-documented. DNA damage is recognized by sensor proteins, which in turn activate a cascade of kinases, such as ATM and ATR. These kinases phosphorylate a host of downstream targets, including the tumor suppressor protein p53.

Activation of p53 can lead to the transcriptional upregulation of genes involved in cell cycle arrest (e.g., p21), allowing time for DNA repair. If the damage is irreparable, p53 can initiate apoptosis by upregulating pro-apoptotic proteins like Bax. There is also evidence for p53-independent apoptotic pathways in response to some alkylating agents, which may involve the activation of caspase-2 and the mitochondrial apoptotic pathway.

## Toxicology and Safety

**Allyl methanesulfonate** is classified as a hazardous substance. It is suspected of causing cancer and genetic defects.[1] It is also harmful if swallowed and causes severe skin burns and eye damage.[1]

Table 3: Toxicological Data for **Allyl Methanesulfonate**

| Test | Species | Route | Dose | Effect | Reference |
|---|---|---|---|---|---|
| TDLo | Mouse | Skin | 540 mg/kg/10W-I | Tumorigenic | |

TDLo (Lowest Published Toxic Dose)

Due to its hazardous nature, strict safety precautions must be followed when handling **allyl methanesulfonate**. Work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, must be worn.

## Experimental Protocol: Mutagenicity Testing (Ames Test)

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**Allyl methanesulfonate** is used as a mutagen in genetic research, and its mutagenic potential can be assessed using the Ames test. This assay uses several strains of the bacterium Salmonella typhimurium with mutations in the genes required to synthesize the amino acid histidine.

- Preparation: A fresh culture of the desired Salmonella tester strain is prepared.
- Exposure: A small volume of the bacterial culture is mixed with a solution of **allyl methanesulfonate** at various concentrations. A component of liver extract (S9 mix) can be included to assess the mutagenicity of metabolic products.
- Plating: The mixture is plated on a minimal agar medium that lacks histidine.
- Incubation: The plates are incubated at 37 °C for 48-72 hours.
- Analysis: Only bacteria that have undergone a reverse mutation (reversion) to regain the ability to synthesize histidine will grow and form colonies. The number of revertant colonies is counted and compared to a negative control to determine the mutagenic potential of the substance. A dose-dependent increase in the number of revertant colonies indicates a mutagenic effect.

## Applications

The primary applications of **allyl methanesulfonate** are in:

- Organic Synthesis: As an alkylating agent, it is used to introduce the allyl group into various molecules, serving as a building block for more complex chemical structures.
- Genetic Research: Its mutagenic properties make it a useful tool for inducing mutations in DNA.[2] This allows researchers to study gene function, the effects of mutations, and the mechanisms of DNA repair.[2]

## Conclusion

**Allyl methanesulfonate** is a reactive and hazardous chemical with important applications in both chemical synthesis and biological research. Its utility as an allylating agent and a mutagen is well-established. Researchers and professionals working with this compound must have a

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thorough understanding of its chemical properties, biological activity, and associated hazards to ensure its safe and effective use. Further research into its specific interactions with cellular signaling pathways could provide deeper insights into the mechanisms of DNA damage and repair.

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